

Physicochemical properties of 1-Bromo-4-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(trifluoromethoxy)benzene

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An In-depth Technical Guide to the Physicochemical Properties of **1-Bromo-4-(trifluoromethoxy)benzene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Bromo-4-(trifluoromethoxy)benzene is a key organofluorine building block utilized extensively in medicinal chemistry, agrochemicals, and materials science.^[1] Its unique trifluoromethoxy (-OCF₃) group imparts desirable properties such as increased metabolic stability, lipophilicity, and binding affinity to target molecules. This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Bromo-4-(trifluoromethoxy)benzene**, detailed experimental protocols for their determination, and a summary of its synthesis and reactivity. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical Identity and Structure

1-Bromo-4-(trifluoromethoxy)benzene is an aromatic compound characterized by a benzene ring substituted with a bromine atom and a trifluoromethoxy group at the para position.

- IUPAC Name: **1-bromo-4-(trifluoromethoxy)benzene**^[2]

- CAS Number: 407-14-7[1][3]
- Molecular Formula: C₇H₄BrF₃O[3][4]
- SMILES: FC(F)(F)Oc1ccc(Br)cc1[3]
- InChI Key: SEAOPYFQWJFORM-UHFFFAOYSA-N[1][3]

Physicochemical Properties

The physicochemical properties of **1-Bromo-4-(trifluoromethoxy)benzene** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Weight	241.01 g/mol	[1][2][3]
Appearance	Clear colorless to yellow liquid	[3][4]
Boiling Point	80 °C at 50 mmHg 91-92 °C at 100 hPa	[3][4]
Density	1.622 g/mL at 25 °C 1.62 g/cm ³ at 20 °C	[3]
Refractive Index (n _{20/D})	1.461	[3][4][5]
Solubility (Water)	11.7 mg/L	[4][5]
Vapor Pressure	20 hPa at 55 °C	[4][5]
Flash Point	154 °F (67.8 °C)	[5]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[4][5]

Synthesis and Reactivity Overview

1-Bromo-4-(trifluoromethoxy)benzene is a valuable intermediate in organic synthesis, primarily due to its utility in transition metal-catalyzed cross-coupling reactions.[1] The bromine

atom serves as an effective leaving group for forming new carbon-carbon and carbon-heteroatom bonds.[1]

A common synthetic route involves the electrophilic bromination of 4-(trifluoromethoxy)benzene.[1] The trifluoromethoxy group is an ortho-, para-directing group, and due to steric hindrance, bromination preferentially occurs at the para position.[1]

A common synthetic pathway to **1-Bromo-4-(trifluoromethoxy)benzene**.

Experimental Protocols

Accurate determination of physicochemical properties is fundamental for research and development. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Capillary Method)

The boiling point is a critical physical constant for liquid compounds. The capillary method is suitable for small sample volumes.[6][7][8][9][10]

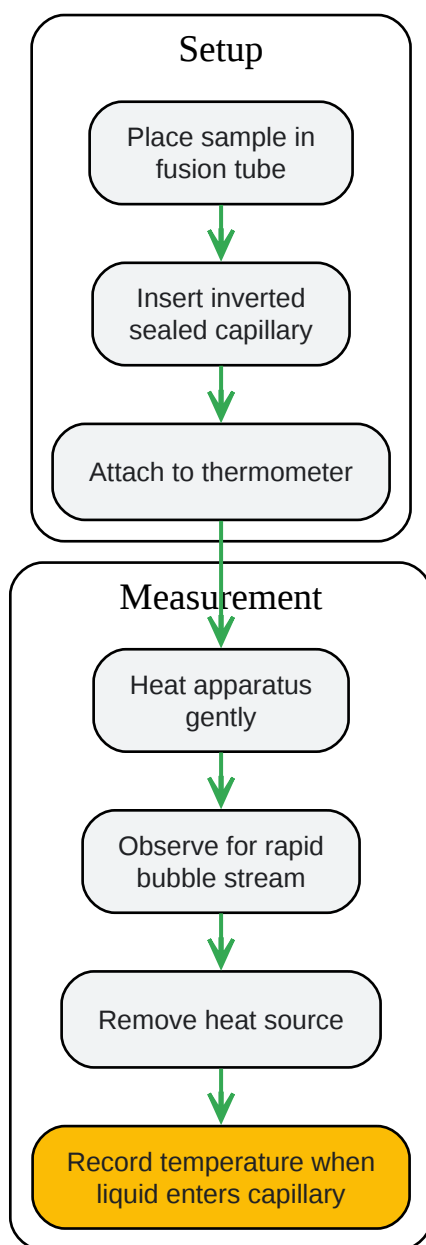
Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[6][11]
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Sample of **1-Bromo-4-(trifluoromethoxy)benzene**
- Heating oil (e.g., paraffin) or hot plate

Procedure:

- A few milliliters of the liquid sample are placed into the small test tube.[8]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[7]

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a heating bath (Thiele tube).
- The apparatus is heated gently and slowly.^[7]^[11]
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[7]
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[9]



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Workflow for boiling point determination using the capillary method.

Measurement of Density

Density is a fundamental property defined as mass per unit volume. It can be measured using several methods.^{[12][13]}

Materials:

- Pycnometer or a precise graduated cylinder[12]
- Analytical balance
- Thermostatic bath (optional, for temperature control)

Procedure (using a graduated cylinder):

- Weigh a clean, dry graduated cylinder and record its mass.[14][15]
- Add a known volume of **1-Bromo-4-(trifluoromethoxy)benzene** to the cylinder (e.g., 5.0 mL).[16]
- Record the volume accurately.
- Weigh the graduated cylinder containing the liquid and record the total mass.[14]
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder.[15]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [14]
- For higher accuracy, a pycnometer is used, which is a flask with a precisely known volume. [12][13]

Solubility Testing

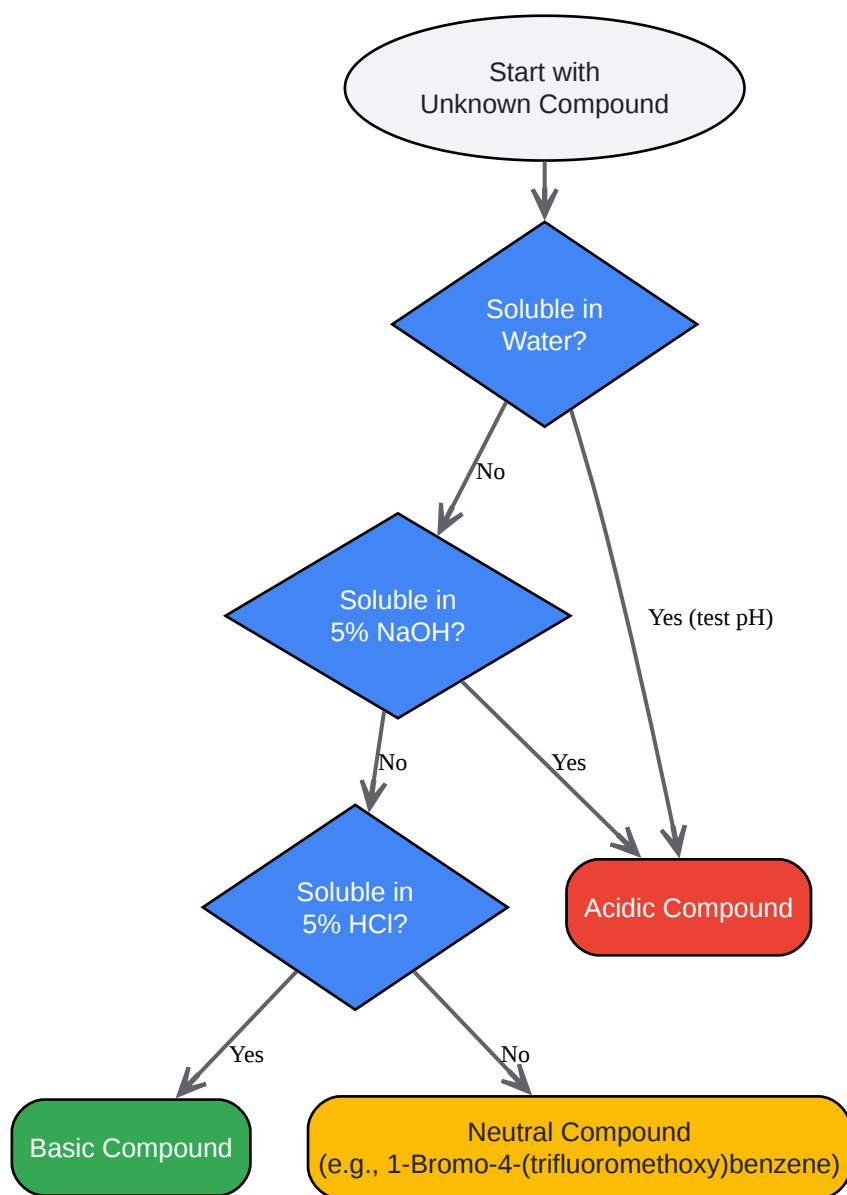
Determining the solubility of a compound provides insights into its polarity and the presence of functional groups.[17][18][19]

Materials:

- Small test tubes
- Sample of **1-Bromo-4-(trifluoromethoxy)benzene**
- Various solvents: Water, 5% NaOH, 5% NaHCO₃, 5% HCl, and an organic solvent like ether. [17][18]

Procedure:

- Place a small amount of the sample (approx. 0.2 mL for a liquid) into a test tube.[18]
- Add approximately 3 mL of the chosen solvent (starting with water) in portions.[18]
- Shake the test tube vigorously after each addition.[17][19]
- Observe if the compound forms a homogeneous solution (soluble) or remains as a separate phase (insoluble).
- Given its published low water solubility (11.7 mg/L), **1-Bromo-4-(trifluoromethoxy)benzene** is expected to be classified as insoluble in water.
- The procedure is repeated with other solvents to build a solubility profile. As a neutral compound lacking acidic or basic functional groups, it is expected to be insoluble in aqueous acid and base solutions but soluble in nonpolar organic solvents.[17]



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Decision tree for classifying an organic compound by solubility.

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